

The Versatile Synthon: Unlocking the Research Potential of 3-Amino-4-bromobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-bromobenzaldehyde

Cat. No.: B112528

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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Amino-4-bromobenzaldehyde** is a trifunctional aromatic compound featuring an aldehyde, a primary amine, and a bromine atom on a benzene ring. This unique arrangement of functional groups makes it a highly valuable and versatile building block in synthetic organic chemistry. Its strategic importance lies in its ability to serve as a precursor for a wide array of complex heterocyclic scaffolds, which are pivotal in the fields of medicinal chemistry and materials science. This technical guide provides an in-depth overview of the potential research applications of **3-Amino-4-bromobenzaldehyde**, complete with its chemical properties, synthesis protocols, and potential reaction pathways for the generation of novel compounds.

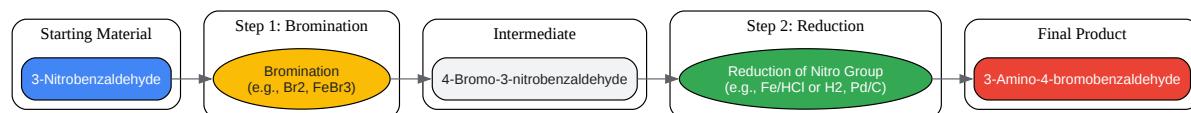
Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Amino-4-bromobenzaldehyde** is essential for its effective application in research and development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	359867-42-8	[1]
Molecular Formula	C ₇ H ₆ BrNO	[1]
Molecular Weight	200.03 g/mol	[1]
IUPAC Name	3-amino-4-bromobenzaldehyde	[1]
Appearance	Not specified, likely a solid	
SMILES	C1=CC(=C(C=C1C=O)N)Br	[1]
InChI	InChI=1S/C7H6BrNO/c8-6-2-1-5(4-10)3-7(6)9/h1-4H,9H2	[1]

Synthesis of 3-Amino-4-bromobenzaldehyde

While specific detailed protocols for the synthesis of **3-Amino-4-bromobenzaldehyde** are not extensively published in readily available literature, a general synthetic approach can be inferred from standard organic chemistry transformations. A plausible synthetic route would involve the bromination of 3-aminobenzaldehyde or the reduction of a nitro group precursor. A conceptual workflow for a potential synthesis is outlined below.



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Figure 1. A potential synthetic workflow for **3-Amino-4-bromobenzaldehyde**.

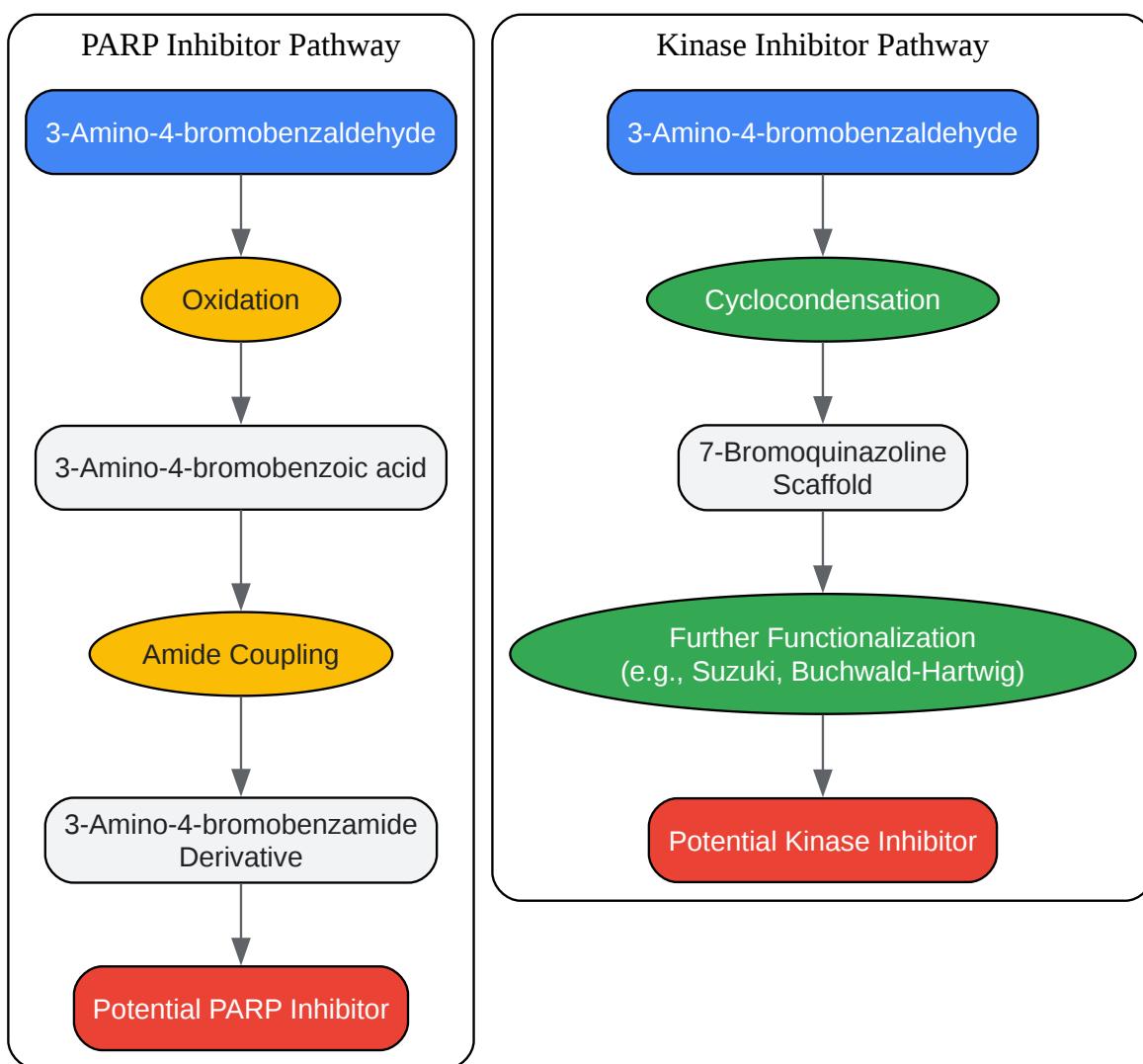
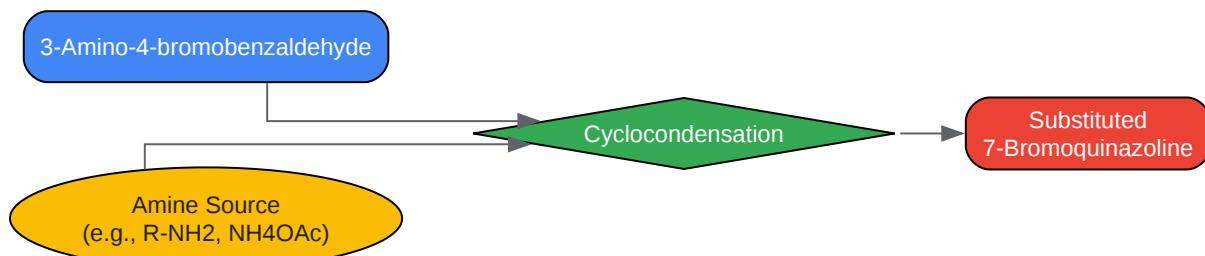
Potential Research Applications in Medicinal Chemistry

The structural motifs present in **3-Amino-4-bromobenzaldehyde** make it an attractive starting material for the synthesis of various classes of bioactive molecules. The presence of an ortho-amino aldehyde functionality is particularly suited for the construction of fused heterocyclic systems.

Synthesis of Bromo-Substituted Quinazolines and Quinazolinones

Quinazolines and their corresponding quinazolinone derivatives are a prominent class of nitrogen-containing heterocyclic compounds with a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties. The ortho-amino and aldehyde groups of **3-Amino-4-bromobenzaldehyde** can undergo cyclocondensation reactions with a variety of reagents to form a quinazoline ring system. The bromine atom at position 4 of the starting material would be incorporated into the final quinazoline structure, providing a handle for further chemical modification through cross-coupling reactions or influencing the biological activity of the molecule.

A general reaction scheme for the synthesis of bromo-substituted quinazolines is depicted below.

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References

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- To cite this document: BenchChem. [The Versatile Synthon: Unlocking the Research Potential of 3-Amino-4-bromobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112528#potential-research-applications-of-3-amino-4-bromobenzaldehyde]

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